

# An In-Depth Technical Guide to Ethyl 3-Oxocyclohexanecarboxylate

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## Compound of Interest

Compound Name: Ethyl 3-oxocyclohexanecarboxylate

Cat. No.: B105176

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This technical guide provides a comprehensive overview of **ethyl 3-oxocyclohexanecarboxylate**, a versatile organic compound with applications in chemical synthesis. The information is tailored for researchers, scientists, and professionals in drug development, focusing on its chemical identity, properties, synthesis, and relevance.

## Chemical Identity: IUPAC Name and Synonyms

The formal IUPAC name for this compound is ethyl 3-oxocyclohexane-1-carboxylate<sup>[1][2]</sup>. It is also widely known by a variety of synonyms in commercial and academic literature. Understanding these alternative names is crucial for exhaustive literature searches and material procurement.

Common Synonyms:

- 3-Cyclohexanonecarboxylic acid ethyl ester<sup>[1][3]</sup>
- 3-Oxocyclohexanecarboxylic acid ethyl ester<sup>[1][3]</sup>
- Cyclohexanecarboxylic acid, 3-oxo-, ethyl ester<sup>[1][3]</sup>
- Ethyl (RS)-3-oxocyclohexanecarboxylate<sup>[3]</sup>
- **Ethyl 3-oxocyclohexanecarboxylate**<sup>[2][3]</sup>

- Ethyl cyclohexanone- $\beta$ -carboxylate[1][3]
- Ethyl 3-oxo-cyclohexane formate[1][3]
- 3-Oxocyclohexane-1-carboxylic acid ethyl ester[1][3]
- 1-(Ethoxycarbonyl)-3-oxocyclohexane[3]
- 3-(Ethoxycarbonyl)cyclohexan-1-one[3]

## Physicochemical Properties

A summary of the key quantitative data for **ethyl 3-oxocyclohexanecarboxylate** is presented below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Source(s)
CAS Number	33668-25-6	[1][2][3]
Molecular Formula	C <sub>9</sub> H <sub>14</sub> O <sub>3</sub>	[1][2][3]
Molecular Weight	170.21 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[1][3]
Boiling Point	249 °C	[1]
Density	1.083 g/cm <sup>3</sup>	[1]
Flash Point	104 °C	[1]
Storage Temperature	2-8°C	[1]

## Experimental Protocols: Synthesis

**Ethyl 3-oxocyclohexanecarboxylate** is a valuable intermediate in organic synthesis.[1] One common laboratory-scale synthesis is the Fischer esterification of 3-oxo-1-cyclohexanecarboxylic acid.

Synthesis via Fischer Esterification

This method involves the acid-catalyzed reaction of a carboxylic acid with an alcohol.

- Reactants:
  - 3-oxo-1-cyclohexanecarboxylic acid
  - Ethanol
  - p-Toluenesulfonic acid (catalyst)
  - Toluene (solvent)
- Procedure:
  - To a round bottom flask, add 3-oxo-1-cyclohexanecarboxylic acid (3.85 g, 27.1 mmol), ethanol (7.91 mL), p-toluenesulfonic acid (0.097 g, 0.56 mmol), and toluene (65.9 mL).<sup>[1]</sup>
  - The mixture is refluxed overnight using a Dean-Stark trap to remove the water formed during the reaction.<sup>[1]</sup>
  - After cooling to room temperature, the reaction mixture is concentrated under reduced pressure.<sup>[1]</sup>
  - The resulting product is ethyl 3-oxocyclohexane-1-carboxylate, obtained as a yellow oil.<sup>[1]</sup>

## Logical Workflow: Synthesis of Ethyl 3-Oxocyclohexanecarboxylate

The following diagram illustrates the logical workflow for the synthesis of **ethyl 3-oxocyclohexanecarboxylate** via Fischer esterification.

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## References

- 1. Ethyl 3-oxocyclohexane-1-carboxylate | 33668-25-6 [chemicalbook.com]
- 2. Ethyl 3-oxocyclohexanecarboxylate | C<sub>9</sub>H<sub>14</sub>O<sub>3</sub> | CID 118096 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cymitquimica.com [cymitquimica.com]
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